

# What is the chemical structure of Triuret?

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## Compound of Interest

Compound Name: *Triuret*

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An In-depth Technical Guide to the Chemical Structure of **Triuret**

## Introduction

**Triuret**, a compound of significant interest in both industrial and biological chemistry, is an organic molecule with the chemical formula  $C_3H_6N_4O_3$ .<sup>[1][2][3][4]</sup> Systematically known by its IUPAC name 2,4-Diimidotricarbonic diamide, it is also commonly referred to as carbonyldiurea, dicarbamylurea, or 1,3-dicarbamoylurea.<sup>[1][2][3][5][6]</sup> Structurally, it is a linear condensation product composed of three urea moieties linked by carbonyl groups.<sup>[2][7]</sup>

**Triuret** is recognized as a byproduct in the industrial synthesis of melamine from urea and can be found as an impurity in urea-based fertilizers.<sup>[1][2]</sup> In the biological realm, it is a byproduct of purine degradation in some organisms and has been identified in human urine, where its concentration may serve as a diagnostic marker for hypokalemia.<sup>[2][7][8]</sup> This guide provides a detailed overview of its chemical structure, properties, synthesis, and reactivity for researchers, scientists, and professionals in drug development.

## Chemical Structure and Properties

**Triuret** is a planar, colorless, crystalline, and hygroscopic solid.<sup>[1]</sup> The molecule's structure is characterized by its ability to form extensive hydrogen bonds, with the central carbonyl group being hydrogen-bonded to both terminal amino groups.<sup>[1][7]</sup> This structural arrangement allows it to act as a flexible, bidentate ligand for metal ions.<sup>[2][7]</sup>

## Chemical Identifiers

The following table summarizes the key chemical identifiers for **Triuret**.

Identifier	Value	Citation
Preferred IUPAC Name	2,4-Diimidotricarbonic diamide	[1]
Other Names	Carbonyldiurea, 1,3-Dicarbamylurea	[1][2][3]
CAS Number	556-99-0	[1][3][4]
Chemical Formula	C <sub>3</sub> H <sub>6</sub> N <sub>4</sub> O <sub>3</sub>	[1][2][3][4]
Molar Mass	146.11 g·mol <sup>-1</sup>	[1][2][3]
Canonical SMILES	C(=O)(N)NC(=O)NC(=O)N	[1][2]
InChI	InChI=1S/C3H6N4O3/c4-1(8)6-3(10)7-2(5)9/h(H6,4,5,6,7,8,9,10)	[1][2][3]
InChIKey	WNVQBUHCOYRLPA-UHFFFAOYSA-N	[1][2][3]

## Physical and Chemical Properties

Key physical and chemical properties of **Triuret** are presented below.

Property	Value	Citation
Appearance	Colorless, crystalline, hygroscopic solid	[1]
Melting Point	227-233 °C (with decomposition)	[5][9]
Solubility	Slightly soluble in cold water; more soluble in hot water; soluble in DMSO	[1][2][9]
pKa	9.24 ± 0.46 (Predicted)	[9]
Density	1.547 ± 0.06 g/cm <sup>3</sup> (Predicted)	[9]

## Crystallographic Data

The crystal structure of **Triuret** has been determined, providing precise data on its solid-state conformation.

Parameter	Value	Citation
Crystal System	Monoclinic	[3]
Space Group	C 1 2/c 1	[3]
Unit Cell a	7.209 Å	[3]
Unit Cell b	7.143 Å	[3]
Unit Cell c	24.836 Å	[3]
Unit Cell Angle β	119.83°	[3]

## Experimental Protocols: Synthesis of Triuret

**Triuret** can be synthesized through several methods. The most common and industrially relevant protocols are detailed below.

### Synthesis via Pyrolysis of Urea

This method involves the thermal decomposition of urea. The reaction proceeds through the formation of biuret as an intermediate.[1][2]

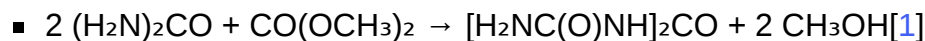
- Methodology:
  - A thin layer of urea is heated in a continuous-type reactor.[1][10]
  - The temperature is maintained between 120°C and 160°C.[2][10] At these temperatures, two molecules of urea condense to form one molecule of biuret and one molecule of ammonia.
    - $2 \text{CO}(\text{NH}_2)_2 \rightarrow \text{NH}_2\text{CONHCONH}_2 \text{ (Biuret)} + \text{NH}_3$ [2]
  - The biuret formed then reacts with isocyanic acid (HNCO), another product of urea decomposition, to yield **triuret**. [2]
    - $\text{Biuret} + \text{HNCO} \rightarrow \text{NH}_2\text{CONHCONHCONH}_2 \text{ (Triuret)}$ [2]
  - Careful control of temperature and urea concentration is crucial to minimize the formation of the byproduct, cyanuric acid.[11] The resulting product mixture can be purified by crystallization.[10]

## Synthesis from Urea and Dimethyl Carbonate (DMC)

A cleaner, high-yield synthesis can be achieved by reacting urea with dimethyl carbonate in the presence of a catalyst.[1][8]

- Methodology:
  - Urea and dimethyl carbonate (DMC) are combined, typically in a molar ratio of  $n(\text{urea}):n(\text{DMC}) = 1.2:1$ . [8]
  - A catalytic amount (e.g., 0.8% by weight) of potassium methoxide is added to the mixture. [1][7][8]
  - The reaction is allowed to proceed for approximately 6 hours under mild conditions.[8]

- This method has been reported to achieve a yield of **triuret** up to 98.1%.<sup>[7][8]</sup> The reaction is:



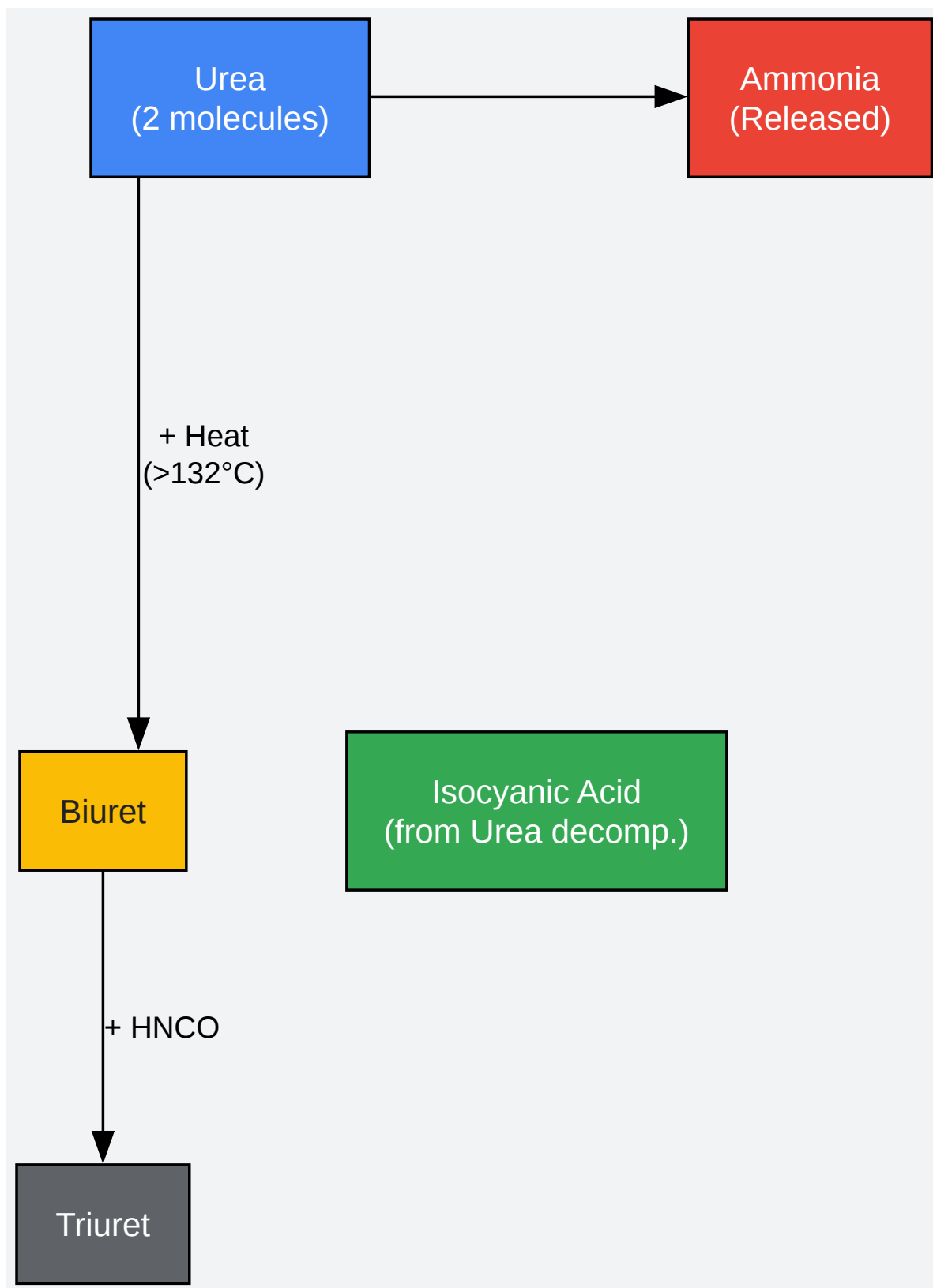
## Synthesis from Urea and Phosgene

**Triuret** can also be prepared by the reaction of urea with phosgene.<sup>[1][5][9]</sup>

- Methodology:
  - Two moles of urea are treated with one mole of phosgene ( $\text{COCl}_2$ ).<sup>[1][9][10]</sup>
  - The reaction is typically carried out in a solvent such as toluene at a temperature of 70-80°C.<sup>[9][10]</sup>
  - The reaction produces **triuret** and hydrogen chloride gas.<sup>[1]</sup>
    - $2 (\text{H}_2\text{N})_2\text{CO} + \text{COCl}_2 \rightarrow [\text{H}_2\text{NC}(\text{O})\text{NH}]_2\text{CO} + 2 \text{HCl}^{[1]}$

## Visualization of Triuret Synthesis

The following diagram illustrates the thermal decomposition pathway for the synthesis of **Triuret** from Urea.



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Caption: Synthesis of **Triuret** via thermal decomposition of Urea.

## Chemical Reactivity and Biological Significance

**Triuret** participates in several key chemical reactions. Under acidic or basic conditions, it can be hydrolyzed to simpler compounds like urea and ammonia.[7] Enzymatic hydrolysis is also possible via **triuret** hydrolase (TrtA), which converts it to biuret and ammonia.[2][7] Upon strong heating, it decomposes to form cyanuric acid and ammelide.[7]

Biologically, **Triuret** is a metabolite formed during purine degradation, particularly through the oxidation of uric acid by reactive nitrogen species like peroxynitrite.[2][8] Its presence and concentration in bodily fluids are of interest in metabolic studies and clinical diagnostics.[2]

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## References

1. Triuret - Wikipedia [en.wikipedia.org]
2. Buy Triuret (EVT-287134) | 556-99-0 [evitachem.com]
3. Triuret | C3H6N4O3 | CID 68400 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Triuret | CymitQuimica [cymitquimica.com]
5. Triuret [drugfuture.com]
6. triuret - Wikidata [wikidata.org]
7. Triuret | 556-99-0 | Benchchem [benchchem.com]
8. researchgate.net [researchgate.net]
9. triuret CAS#: 556-99-0 [amp.chemicalbook.com]
10. triuret synthesis - chemicalbook [chemicalbook.com]
11. US3862223A - Process for preparing triuret - Google Patents [patents.google.com]
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